

Technical Support Center: Calcium L-Lactate Hydrate Powder Dissolution

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Compound of Interest

Compound Name: Calcium L-lactate hydrate

Cat. No.: B1469535

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the dissolution rate of **Calcium L-lactate hydrate** powder. Here you will find answers to frequently asked questions and troubleshooting guides to address common challenges encountered during experimentation.

Troubleshooting Guide

This section addresses specific issues that may arise during the dissolution of **Calcium L-lactate hydrate** powder.

Q1: Why is my **Calcium L-lactate hydrate** powder not dissolving completely?

A1: Incomplete dissolution can be attributed to several factors. Firstly, ensure you have not exceeded the solubility limit of **Calcium L-lactate hydrate** in your solvent. Its solubility is significantly influenced by temperature. Secondly, the dissolution rate can be slow. To address this, consider the following:

- **Increase Temperature:** The solubility of **Calcium L-lactate hydrate** increases with temperature.^{[1][2][3]} Warming the solvent while dissolving the powder can significantly improve both the rate and extent of dissolution.
- **Optimize Agitation:** Continuous and adequate stirring is crucial to ensure proper dispersion of the powder and to facilitate the mass transfer from the solid to the liquid phase. Inadequate agitation can lead to localized saturation around the particles.

- **Particle Size Management:** While smaller particles generally dissolve faster due to a larger surface area, very fine particles (<100 microns) can sometimes exhibit slower dissolution rates or lead to agglomeration.[4][5] Using a powder with a controlled particle size distribution, for instance, between 150 and 710 microns, can be beneficial.[4]
- **Check for Contaminants:** The presence of impurities can affect solubility. Ensure you are using a high-purity grade of **Calcium L-lactate hydrate**.

Q2: How can I prevent the formation of agglomerates or clumps during dissolution?

A2: Agglomeration often occurs when fine powders are added to a solvent too quickly without sufficient agitation. To prevent this:

- **Gradual Addition:** Add the **Calcium L-lactate hydrate** powder to the solvent gradually while continuously stirring. This allows each portion of the powder to disperse before the next is added.
- **Pre-wetting the Powder:** In some cases, creating a slurry of the powder with a small amount of the solvent before adding it to the bulk of the liquid can help prevent clumping.
- **Sufficient Agitation:** Use a stirring method that creates a vortex, which will help to draw the powder down into the bulk of the liquid and promote dispersion.

Q3: My solution appears cloudy or forms a precipitate after initial dissolution. What is causing this?

A3: Cloudiness or precipitation after initial dissolution can be due to a few reasons:

- **Supersaturation and Recrystallization:** If you dissolved the powder at a high temperature and then allowed the solution to cool, it may have become supersaturated, leading to the recrystallization of Calcium L-lactate.[1] Maintaining the solution at a temperature that ensures the desired concentration remains below the solubility limit is key.
- **pH Shift:** While the effect of pH on Calcium L-lactate solubility is generally limited, significant changes in the pH of your solution could potentially cause precipitation.[1][3]

- Common Ion Effect: The presence of a high concentration of other lactate or calcium ions in your solution can decrease the solubility of **Calcium L-lactate hydrate**, causing it to precipitate.[\[1\]](#)[\[3\]](#)

Q4: Can I use additives to enhance the dissolution rate?

A4: Yes, certain additives can improve the solubility of **Calcium L-lactate hydrate**. Sodium gluconate has been shown to increase its solubility by forming soluble complexes with calcium ions.[\[1\]](#)[\[2\]](#)[\[6\]](#) Studies have demonstrated a significant increase in Calcium L-lactate solubility in the presence of sodium D-gluconate.[\[1\]](#)[\[7\]](#) For instance, the presence of 0.50 M sodium D-gluconate can increase the solubility of calcium L-lactate by 45%.[\[1\]](#)[\[7\]](#)

Frequently Asked Questions (FAQs)

This section provides answers to general questions about the dissolution of **Calcium L-lactate hydrate** powder.

Q1: What is the solubility of **Calcium L-lactate hydrate** in water?

A1: The solubility of **Calcium L-lactate hydrate** is dependent on temperature and the specific hydrate form. For Calcium L-lactate pentahydrate, the solubility in water is approximately 79 g/L at 25°C.[\[8\]](#) Solubility increases with temperature. For example, at 10°C the solubility is 4.8 g/100 mL, while at 30°C it is 8.5 g/100 mL.[\[8\]](#)

Q2: How does pH affect the dissolution of **Calcium L-lactate hydrate**?

A2: The effect of pH on the solubility of **Calcium L-lactate hydrate** is generally considered to be limited under typical experimental conditions.[\[1\]](#)[\[3\]](#) However, dissolving it in a slightly acidic medium (e.g., using 3 N hydrochloric acid) is a technique used in some analytical procedures to ensure complete dissolution.[\[9\]](#)[\[10\]](#)

Q3: What is the impact of particle size on the dissolution rate?

A3: Generally, reducing the particle size increases the surface area available for interaction with the solvent, which leads to a faster dissolution rate.[\[5\]](#) However, for Calcium L-lactate, it has been noted that particles smaller than 100 microns may have a slower dissolution rate.[\[4\]](#)

Research suggests that substantially spherical particles with a size distribution between 280 and 550 microns can provide rapid dissolution.[4]

Q4: Does the crystalline form of **Calcium L-lactate hydrate** matter for dissolution?

A4: Yes, the solid-state characteristics, including the crystalline form and state of hydration, can influence the dissolution rate. Amorphous forms of a substance typically dissolve faster than their crystalline counterparts. Additionally, anhydrous forms often dissolve more rapidly than hydrated forms because they are thermodynamically more active. Calcium L-lactate can exist in various hydration states, which can affect its properties.[11]

Q5: What is a standard method for testing the dissolution of Calcium L-lactate?

A5: A standard method for dissolution testing of Calcium L-lactate tablets is described in the United States Pharmacopeia (USP).[9] This typically involves using a USP Apparatus 1 (basket) at 100 rpm with 500 mL of water as the dissolution medium.[9][12] The amount of dissolved Calcium L-lactate is then determined at a specified time point, for example, 45 minutes.[9]

Data Presentation

Table 1: Solubility of Calcium L-Lactate in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)
10	4.8[8]
20	5.8[8]
25	6.7[8]
25	7.9 (pentahydrate)[8]
30	8.5[8]

Table 2: Effect of Sodium D-Gluconate on Calcium L-Lactate Solubility

Additive	Concentration	Increase in Calcium L-Lactate Solubility
Sodium D-Gluconate	0.50 M	45% [1] [7]
Sodium D-Lactobionate	0.50 M	37% [1] [7]

Experimental Protocols

1. Protocol for Standard Dissolution Testing (based on USP guidelines)

- Objective: To determine the in vitro dissolution rate of **Calcium L-lactate hydrate** powder or tablets.
- Apparatus: USP Dissolution Apparatus 1 (Basket Method).
- Dissolution Medium: 500 mL of deionized water.
- Temperature: 37 ± 0.5 °C.
- Apparatus Speed: 100 rpm.
- Procedure:
 - Place 500 mL of deionized water into each dissolution vessel and allow the medium to equilibrate to 37 ± 0.5 °C.
 - Accurately weigh the **Calcium L-lactate hydrate** powder and place it into the basket.
 - Lower the baskets into the dissolution vessels and start the apparatus rotation at 100 rpm.
 - At predetermined time intervals (e.g., 5, 10, 15, 30, 45, and 60 minutes), withdraw an aliquot of the dissolution medium.
 - Filter the samples immediately.
 - Analyze the concentration of dissolved Calcium L-lactate in the filtered samples using a suitable analytical method, such as titration or High-Performance Liquid Chromatography

(HPLC).

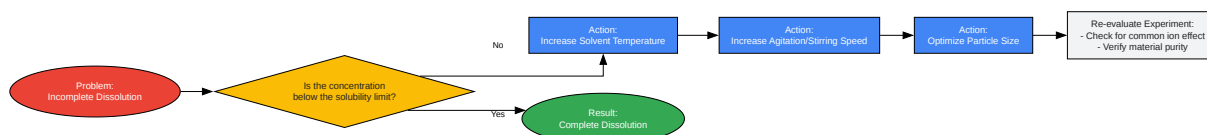
- Data Analysis: Plot the percentage of dissolved Calcium L-lactate against time to obtain a dissolution profile.

2. Protocol for Assay of Calcium L-Lactate by EDTA Titration

- Objective: To quantify the amount of dissolved Calcium L-lactate.
- Principle: Calcium ions are titrated with a standardized solution of ethylenediaminetetraacetic acid (EDTA) using a specific indicator to detect the endpoint.
- Reagents:
 - 0.05 M EDTA solution (standardized)
 - 3 N Hydrochloric Acid
 - 1 N Sodium Hydroxide
 - Hydroxy naphthol blue indicator
- Procedure:
 - Transfer a precisely measured volume of the dissolved Calcium L-lactate solution to a suitable flask.
 - Add 150 mL of deionized water and 2 mL of 3 N hydrochloric acid.
 - Stir the solution, for instance, with a magnetic stirrer.
 - Add a known excess of 0.05 M EDTA solution from a burette.
 - Add 15 mL of 1 N sodium hydroxide and approximately 300 mg of hydroxy naphthol blue indicator.
 - Continue the titration with the 0.05 M EDTA solution until the color changes to a distinct blue endpoint.[\[9\]](#)[\[10\]](#)

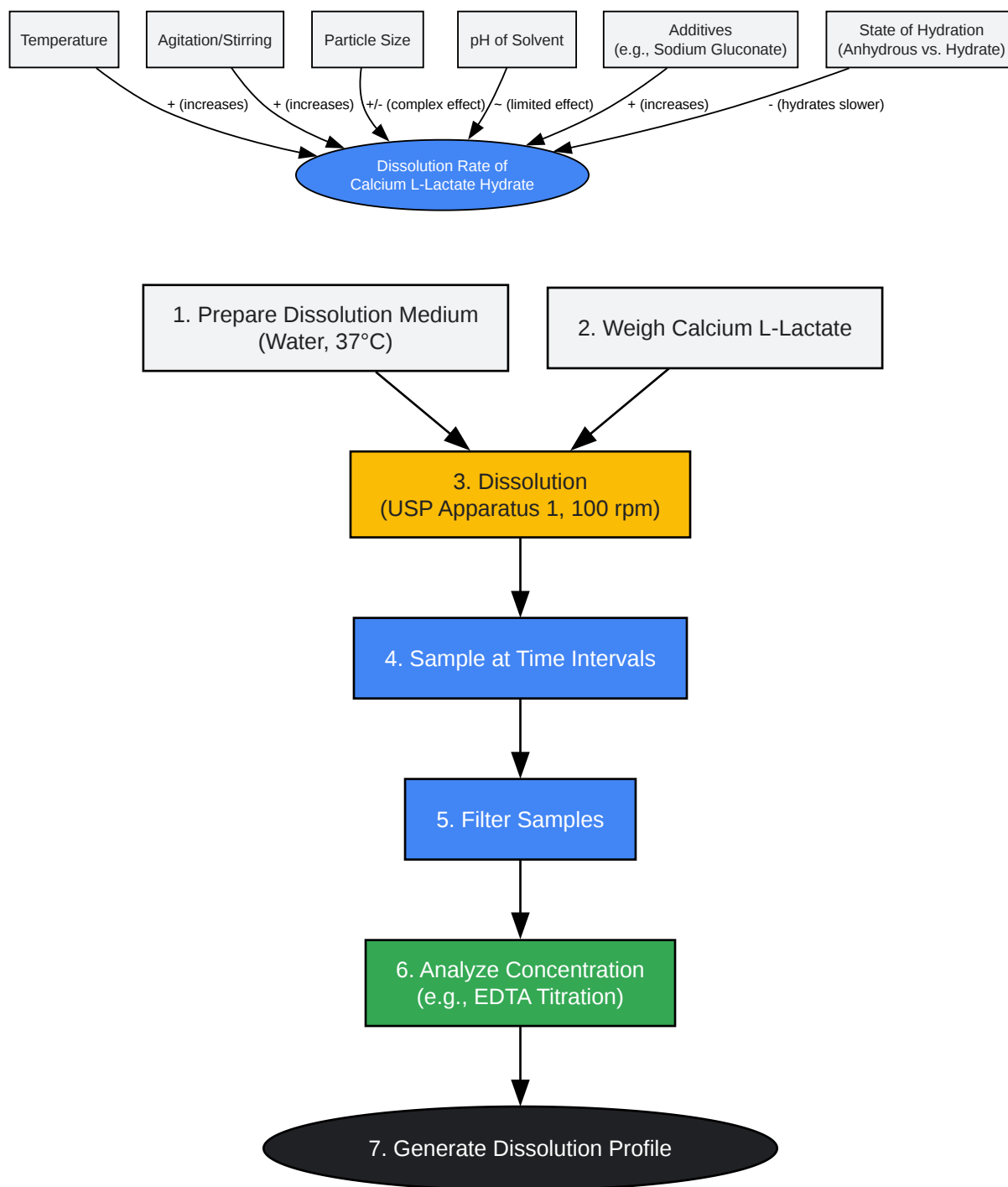
- Calculation: Calculate the amount of Calcium L-lactate based on the volume of EDTA solution consumed, where each mL of 0.05 M EDTA is equivalent to 15.42 mg of $\text{C}_6\text{H}_{10}\text{CaO}_6 \cdot 5\text{H}_2\text{O}$.^[9]

Visualizations



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Caption: Troubleshooting workflow for incomplete dissolution.



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